

# 3,3'-Iminobis(N,N-dimethylpropylamine) molecular structure and weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	3,3'-Iminobis(N,N-dimethylpropylamine)
Cat. No.:	B047261

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An In-depth Technical Guide to **3,3'-Iminobis(N,N-dimethylpropylamine)**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and key physicochemical properties of **3,3'-Iminobis(N,N-dimethylpropylamine)**, a versatile amine compound utilized in various chemical syntheses and industrial applications.

## Molecular Structure and Identity

**3,3'-Iminobis(N,N-dimethylpropylamine)** is an organic compound featuring a central secondary amine linking two N,N-dimethylpropylamine moieties.<sup>[1]</sup> Its chemical structure is defined by the presence of three amine groups, which contribute to its basicity and reactivity.<sup>[1]</sup>

Key structural identifiers include:

- Molecular Formula: C<sub>10</sub>H<sub>25</sub>N<sub>3</sub><sup>[2][3][4]</sup>
- SMILES: CN(C)CCCNCCCN(C)C
- InChI: 1S/C10H25N3/c1-12(2)9-5-7-11-8-6-10-13(3)4/h11H,5-10H2,1-4H3<sup>[1]</sup>
- CAS Number: 6711-48-4<sup>[2][3]</sup>

The molecule consists of a central nitrogen atom bonded to two propyl chains, each terminating in a dimethylamino group. This structure allows it to act as a tridentate ligand in coordination chemistry.<sup>[3]</sup>

## Quantitative Physicochemical Data

The following table summarizes the key quantitative properties of **3,3'-Iminobis(N,N-dimethylpropylamine)**.

Property	Value
Molecular Weight	187.33 g/mol <sup>[2][3]</sup>
Appearance	Colorless liquid <sup>[4][5]</sup>
Density	0.841 g/mL at 25 °C <sup>[3][6]</sup>
Melting Point	-78 °C <sup>[3][6]</sup>
Boiling Point	128-131 °C at 20 mmHg <sup>[3][6]</sup>
43-46 °C <sup>[4][5]</sup>	
Refractive Index	$n_{20/D}$ 1.449 <sup>[3][6]</sup>
Water Solubility	425 g/L at 20 °C <sup>[6]</sup>
Synonyms	Tetramethyldipropylenetriamine, Bis(3-dimethylaminopropyl)amine <sup>[2][7]</sup>

## Applications in Research and Development

**3,3'-Iminobis(N,N-dimethylpropylamine)** serves as a crucial reagent and building block in several areas of chemical synthesis and materials science.

- **Pharmaceutical Synthesis:** It is used as a reagent in the synthesis of novel anticancer agents, specifically antracenylisoxazole lexitropsin conjugates.<sup>[3][6]</sup> Its role as a building block for various pharmaceutical intermediates is also noted.<sup>[5]</sup>
- **Polymer Chemistry:** The compound is utilized as a stabilizer, specifically as a Hindered Amine Light Stabilizer (HALS), to prevent the thermo-oxidative degradation of polypropylene.

[3][6] It also functions as a curing agent for epoxy resins.[5]

- Industrial Applications: It is an intermediate in the synthesis of surfactants, corrosion inhibitors, and industrial cleaning agents.[1][5]

## Structural Representation

The following diagram illustrates the connectivity of atoms within the **3,3'-Iminobis(N,N-dimethylpropylamine)** molecule.

Caption: Molecular graph of **3,3'-Iminobis(N,N-dimethylpropylamine)**.

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- To cite this document: BenchChem. [3,3'-Iminobis(N,N-dimethylpropylamine) molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b047261#3-3-iminobis-n-n-dimethylpropylamine-molecular-structure-and-weight>

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